

# Glyphosate's Role as a Plant Growth Retardant: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Glyphosine

Cat. No.: B166191

[Get Quote](#)

## Introduction

While the term "**glyphosine**" refers to the chemical N,N-bis(phosphonomethyl)glycine, a plant growth regulator historically used in sugarcane, it is now largely considered obsolete. The predominant and extensively researched compound used for similar purposes in modern agriculture is glyphosate (N-(phosphonomethyl)glycine). At sub-lethal doses, glyphosate functions as a plant growth retardant and ripener, particularly in sugarcane, by redirecting the plant's metabolic resources from vegetative growth to sucrose storage. This technical guide provides an in-depth analysis of glyphosate's role as a plant growth retardant, focusing on its application in sugarcane. It details the physiological effects, underlying biochemical mechanisms, and experimental methodologies for its evaluation.

## Data Presentation: Quantitative Effects of Glyphosate on Sugarcane

The application of glyphosate at low concentrations has been shown to significantly impact the growth and physiology of sugarcane. The following tables summarize the quantitative data from various studies.

Table 1: Effects of Glyphosate on Sugarcane Growth and Biomass

Glyphosate Concentration/ Dose	Effect on Plant Height	Effect on Leaf Area	Effect on Dry Mass	Reference
0.06% and 0.08%	Leaf expansion suppressed	Observable decrease	-	<a href="#">[1]</a>
0.08%	Shorter millable stalks	-	Lighter millable stalks	<a href="#">[1]</a>
7.2 to 36 g a.e. ha <sup>-1</sup>	-	-	Increased biomass compared to control	<a href="#">[2]</a>
72 g a.e. ha <sup>-1</sup> and above	-	-	Significant reduction in dry mass	<a href="#">[2]</a>
350 g/ha	-	-	9% reduction in sugarcane yield	<a href="#">[3]</a>

Table 2: Effects of Glyphosate on Sugarcane Juice Quality and Sucrose Content

Glyphosate Concentration/Dose	Effect on Brix (%)	Effect on Pol (%)	Effect on Apparent Purity (%)	Effect on Sucrose Content	Reference
Not specified	-	-	-	Increases sucrose concentration	<a href="#">[4]</a> <a href="#">[5]</a>
0.04%	Improved	Improved	Improved	Sugar % cane increased from 15.10 to 16.30	<a href="#">[1]</a>
150 ppm	-	-	-	11.27% increase in sucrose accumulation	<a href="#">[6]</a>
5.3 oz/A	-	-	-	TRS/TC significantly greater than control	<a href="#">[4]</a>

Table 3: Physiological and Biochemical Effects of Glyphosate on Sugarcane

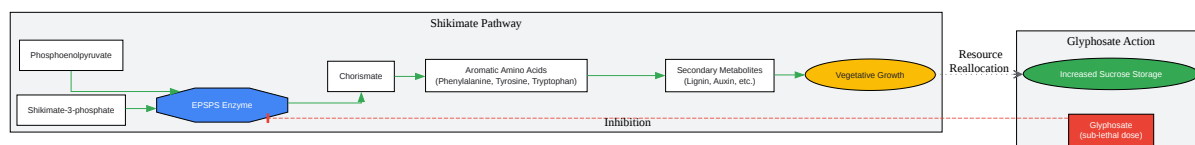
Glyphosate Concentration/Dose	Effect on Leaf Moisture	Effect on Leaf Phosphorus	Effect on Shikimic Acid Levels	Effect on Aromatic Amino Acids (Phenylalanine, Tyrosine)	Reference
All ripener treatments	Reduction observed	-	-	-	[1]
0.04%	-	Reduced from 1.73 mg/g to 1.19 mg/g	-	-	[1]
Low doses	-	Higher leaf P concentrations	Higher concentrations	-	[7]
72 and 180 g a.e. ha <sup>-1</sup>	-	-	Accumulation	Initial increase, followed by a decrease	[2]

## Mechanism of Action and Signaling Pathways

Glyphosate's primary mode of action is the inhibition of the 5-enolpyruvylshikimate-3-phosphate synthase (EPSPS) enzyme in the shikimate pathway.[5][8][9] This pathway is crucial for the biosynthesis of aromatic amino acids (phenylalanine, tyrosine, and tryptophan) in plants. [5][9] By blocking this pathway, glyphosate leads to a deficiency in these essential amino acids, which are precursors for a wide range of secondary metabolites, including lignin, alkaloids, and plant hormones like auxin.

At herbicidal doses, this inhibition leads to plant death. However, at sub-lethal doses, the partial inhibition of the shikimate pathway is believed to be the primary mechanism for its growth-retardant effects. The reduction in resources allocated to vegetative growth, due to the limited availability of aromatic amino acids and their derivatives, allows for a reallocation of

photosynthates towards sucrose storage in sugarcane.[1] The accumulation of shikimic acid in plant tissues is a key indicator of glyphosate's effect on the shikimate pathway.[2]



[Click to download full resolution via product page](#)

**Caption:** Glyphosate's inhibition of the shikimate pathway leading to reduced growth and increased sucrose storage.

## Experimental Protocols

The evaluation of glyphosate as a plant growth retardant involves specific experimental methodologies. Below are generalized protocols based on the reviewed literature.

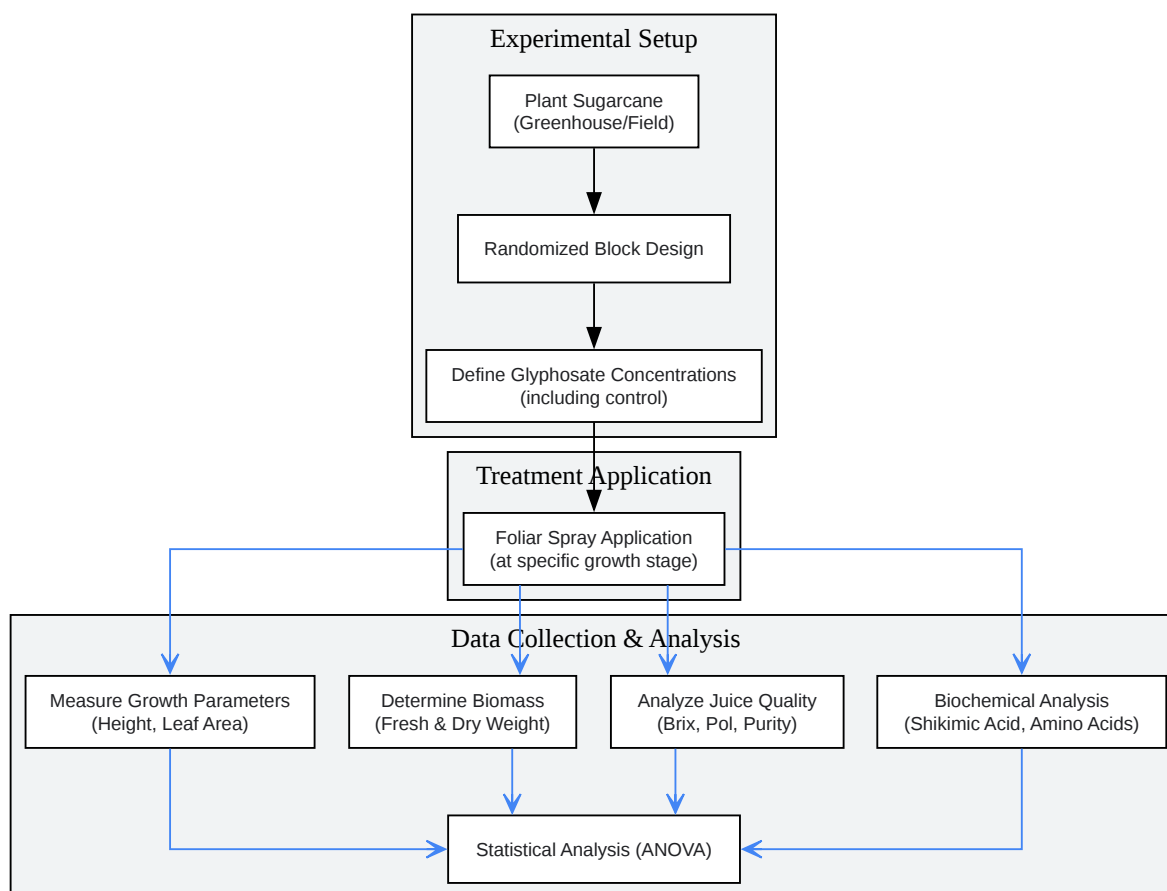
### Greenhouse and Field Trials

**Objective:** To determine the effect of different concentrations of glyphosate on sugarcane growth, yield, and sucrose content.

**Methodology:**

- **Plant Material:** Sugarcane varieties of interest are planted in pots in a greenhouse or in designated field plots.[2]
- **Experimental Design:** A randomized complete block design with multiple replications is typically used to minimize the effects of environmental variability.[1][4]

- **Treatments:** Various concentrations of glyphosate are applied to the sugarcane plants at a specific growth stage, often 8 months after planting.<sup>[1]</sup> A control group with no glyphosate application is included for comparison.
- **Application:** Glyphosate is applied as a foliar spray using a calibrated sprayer to ensure uniform coverage.<sup>[2]</sup>
- **Data Collection:**
  - **Growth Parameters:** Plant height, number of millable stalks, and leaf area are measured at regular intervals.<sup>[1]</sup>
  - **Biomass:** At harvest, the fresh and dry weight of stalks and leaves are determined.<sup>[2]</sup>
  - **Juice Analysis:** Sugarcane juice is extracted and analyzed for Brix (total soluble solids), pol (sucrose content), and apparent purity.<sup>[1]</sup>
  - **Biochemical Analysis:** Leaf samples can be collected to measure levels of shikimic acid, aromatic amino acids, and mineral nutrients like phosphorus.<sup>[1][2]</sup>
- **Statistical Analysis:** The collected data is subjected to analysis of variance (ANOVA) to determine the statistical significance of the observed effects.



[Click to download full resolution via product page](#)

**Caption:** A generalized workflow for evaluating the effects of glyphosate as a plant growth retardant in sugarcane.

## Conclusion

Glyphosate, when applied at sub-lethal doses, acts as an effective plant growth retardant and ripener in sugarcane. Its mechanism of action, centered on the partial inhibition of the EPSPS enzyme in the shikimate pathway, leads to a reduction in vegetative growth and a favorable

reallocation of resources to sucrose storage. The quantitative data from numerous studies support its efficacy in improving sugarcane juice quality and sugar yield. The experimental protocols outlined provide a framework for the continued investigation and optimization of glyphosate's application as a plant growth regulator in agriculture. While the term "**glyphosine**" may have been the initial point of inquiry, the current body of scientific literature clearly indicates that glyphosate is the relevant compound for this application in contemporary agricultural practices.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. cabidigitallibrary.org [cabidigitallibrary.org]
- 2. Glyphosate Effects on Sugarcane Metabolism and Growth [scirp.org]
- 3. repository.lsu.edu [repository.lsu.edu]
- 4. lsuagcenter.com [lsuagcenter.com]
- 5. Glyphosate - Wikipedia [en.wikipedia.org]
- 6. Effect of GA3 and Gly Plant Growth Regulators on Productivity and Sugar Content of Sugarcane | MDPI [mdpi.com]
- 7. cabidigitallibrary.org [cabidigitallibrary.org]
- 8. Glyphosate Technical Fact Sheet [npic.orst.edu]
- 9. Glyphosate | Description, Discovery, Uses, Mechanism, Resistance, Environmental Risks, & Health Concerns | Britannica [britannica.com]
- To cite this document: BenchChem. [Glyphosate's Role as a Plant Growth Retardant: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166191#glyphosine-s-role-as-a-plant-growth-retardant]

---

#### Disclaimer & Data Validity:



The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)